

# 3-Acetyl biphenyl (CAS 3112-01-4): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Acetyl biphenyl

Cat. No.: B1295732

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## Abstract

**3-Acetyl biphenyl**, with the CAS registry number 3112-01-4, is an aromatic ketone that holds significance as a versatile intermediate in organic synthesis. Its biphenyl framework is a privileged scaffold in medicinal chemistry, suggesting its potential utility in the development of novel therapeutic agents. This technical guide provides an in-depth overview of the core chemical and physical properties, synthesis methodologies, and spectroscopic characterization of **3-acetyl biphenyl**. Additionally, it explores the potential biological activities of acetylated biphenyl compounds, offering insights for researchers and professionals in drug discovery and development.

## Chemical and Physical Properties

**3-Acetyl biphenyl**, also known as 1-([1,1'-biphenyl]-3-yl)ethan-1-one or 3-phenylacetophenone, is a solid at room temperature.<sup>[1][2][3]</sup> The fundamental physicochemical properties of **3-acetyl biphenyl** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	3112-01-4	
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O	
Molecular Weight	196.24 g/mol	
Appearance	White to light yellow solid/crystal	[3][4]
Melting Point	36 °C	[2]
Boiling Point	137-138 °C at 1 Torr	[2]
InChI Key	HUHQWPWCDGRZWMH-UHFFFAOYSA-N	
SMILES	CC(=O)c1cccc(c1)-c2ccccc2	

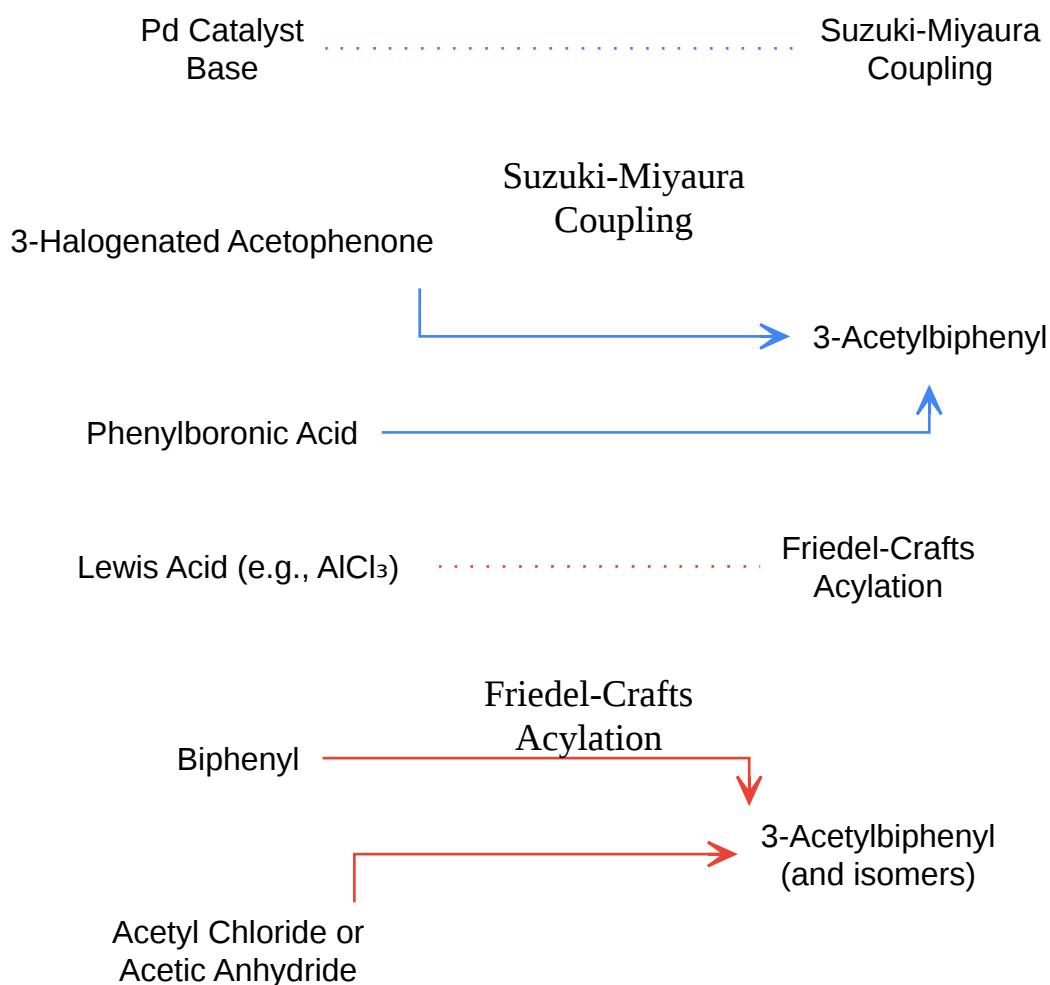
## Synthesis of 3-Acetyl biphenyl

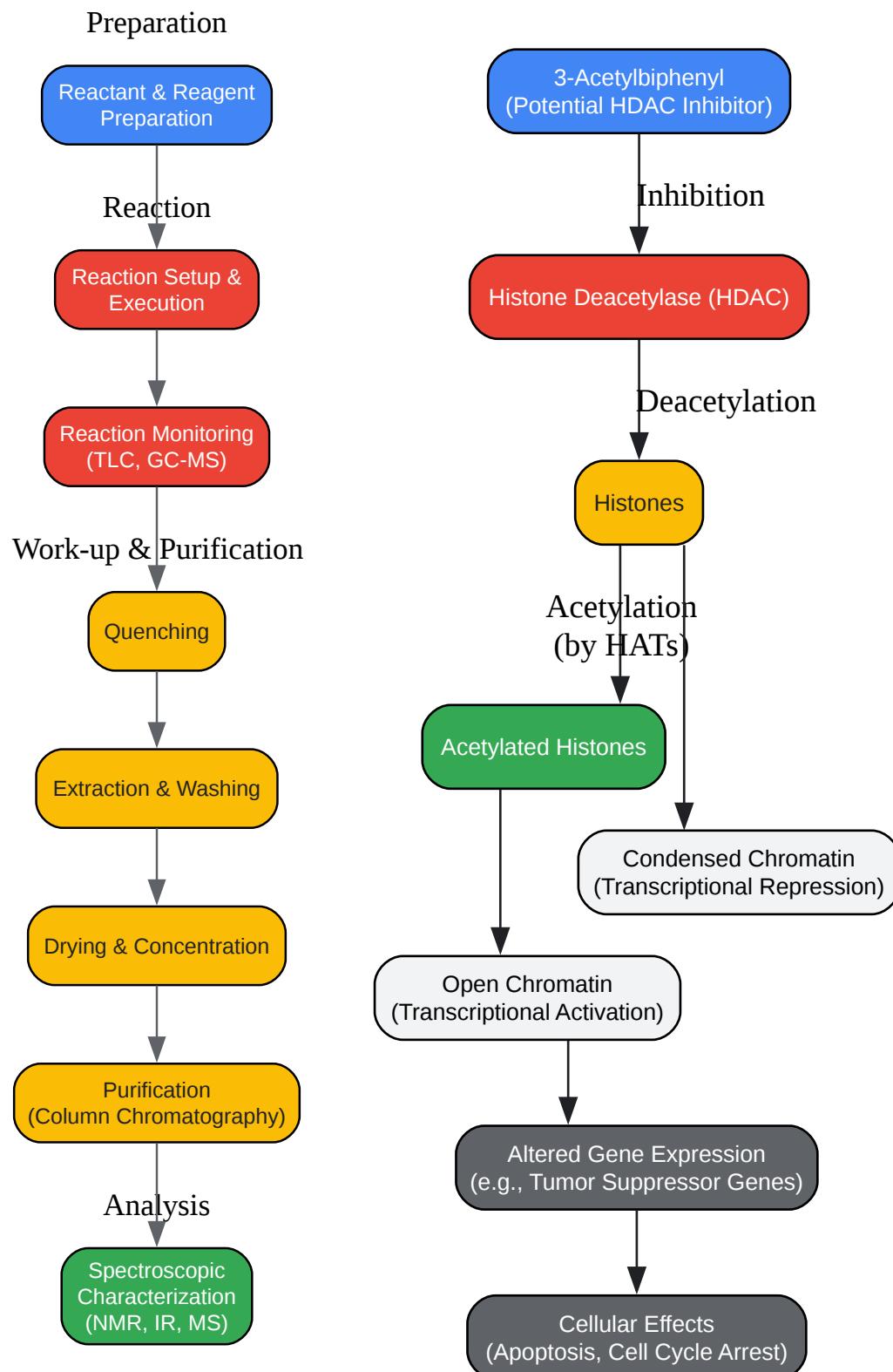
The synthesis of **3-acetyl biphenyl** can be primarily achieved through two well-established synthetic routes in organic chemistry: the Suzuki-Miyaura cross-coupling reaction and the Friedel-Crafts acylation.

### Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a powerful palladium-catalyzed carbon-carbon bond-forming reaction.<sup>[5]</sup> For the synthesis of **3-acetyl biphenyl**, this involves the reaction of a phenylboronic acid with a halogenated acetophenone derivative.

Reaction Scheme:



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)